

# Alrizomadlin comparison venetoclax hematologic malignancies

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## Compound Focus: Alrizomadlin

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## Drug Profile Comparison

The table below compares the core features of **Alrizomadlin** and Venetoclax based on the available information.

Feature	Alrizomadlin (APG-115)	Venetoclax
Primary Target	MDM2-p53 protein-protein interaction [1] [2]	BCL-2 protein [3] [4]
Mechanism of Action	Disrupts MDM2-p53 interaction, reactivating wild-type p53 tumor suppressor function, inducing cell cycle arrest & apoptosis [1] [2]	Selectively inhibits BCL-2, disrupting anti-apoptotic signals and triggering mitochondrial pathway of apoptosis [3] [4]
Key Indications (in trials)	Advanced solid tumors (Adenoid Cystic Carcinoma, Malignant Peripheral Nerve Sheath Tumor, Liposarcoma, Biliary-tract cancer) [1] [2]	Hematologic malignancies (CLL/SLL, AML) [3] [4]. <i>Note: Data for Venetoclax is inferred from context on BCL-2 inhibition.</i>
Reported Efficacy	<b>ACC Monotherapy:</b> ORR 16.7-22.2%, DCR 100% [3] [1]. <b>MPNST Combo</b>	N/A for direct comparison. <i>Lisaftoclax, a novel BCL-2 inhibitor, showed ORR of</i>

Feature	Alrizomadlin (APG-115)	Venetoclax
	<b>Therapy:</b> ORR 14.3% with toripalimab [3]	31.8% in Venetoclax-refractory R/R AML/MPAL patients [4].
<b>Common Grade 3/4 AEs</b>	Thrombocytopenia, neutropenia, lymphocytopenia, anemia [2]	Neutropenia, febrile neutropenia, thrombocytopenia (based on Lisoftoclax data, a related BCL-2 inhibitor) [3]
<b>Developmental Status</b>	Clinical Phase II; first MDM2-p53 inhibitor in clinical development in China [1] [2]	Approved drug; used as a benchmark in clinical trials for novel BCL-2 inhibitors like Lisoftoclax [3] [4]

## Experimental Data & Clinical Protocols

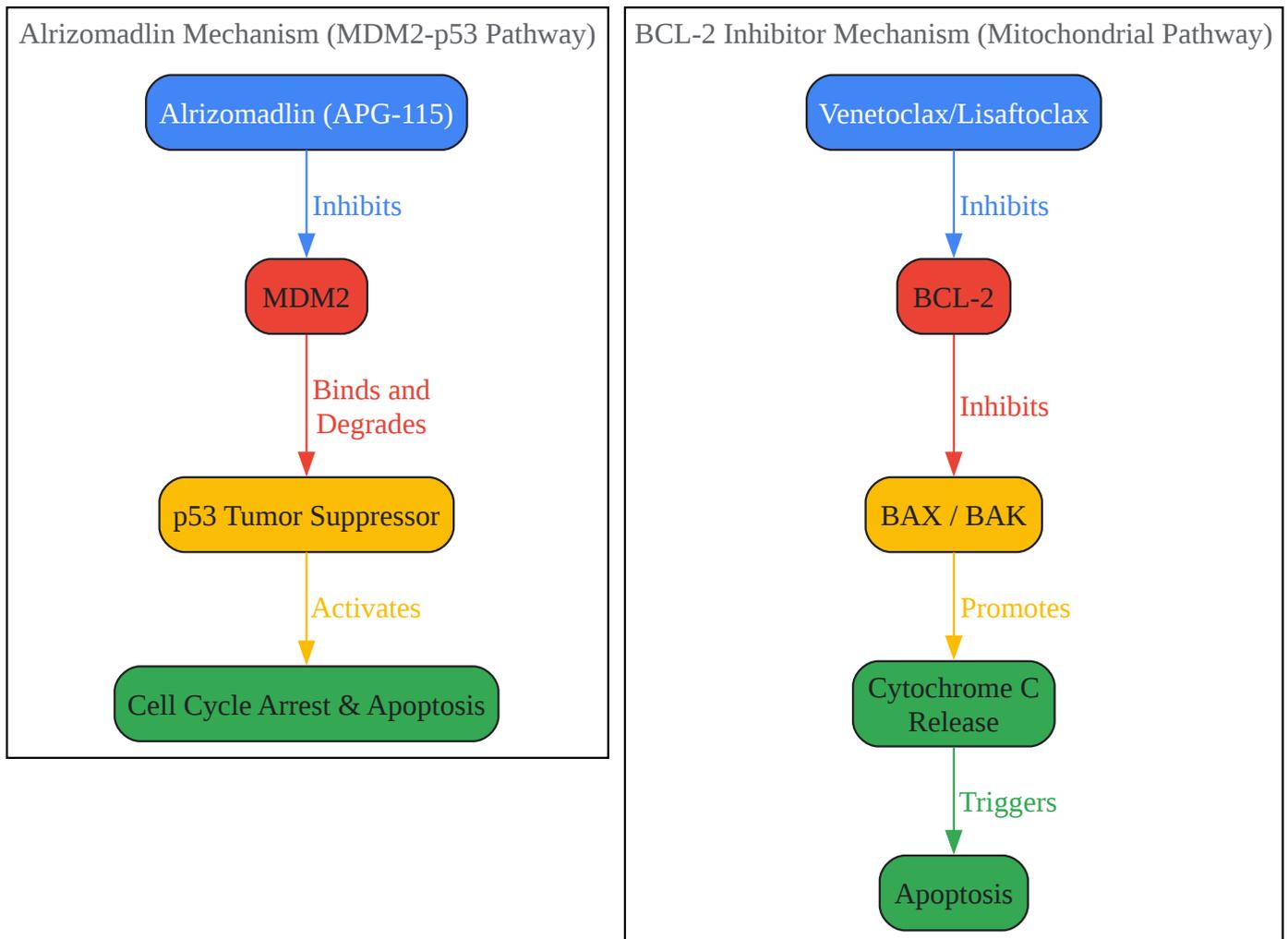
Here are the methodologies from key studies cited in the search results, which provide context for the data in the table above.

- **Study on Alrizomadlin in Advanced Solid Tumors [2]:**
  - **Phase:** First-in-human Phase I trial.
  - **Patient Population:** Adults with histologically confirmed locally advanced or metastatic solid tumors who had progressed on standard treatment or lacked effective therapies.
  - **Dosing Regimen:** Alrizomadlin was administered orally once daily every other day for 21 days of a 28-day cycle until disease progression or intolerable toxicity.
  - **Endpoints:** Primary endpoints were safety, tolerability, and determination of the Recommended Phase II Dose (RP2D). Secondary endpoints included pharmacokinetics/pharmacodynamics and preliminary antitumor activity assessed per RECIST 1.1 criteria.
- **Study on Lisoftoclax (a novel BCL-2 inhibitor) in Myeloid Malignancies [3] [4]:**
  - **Phase:** Global, multi-center Phase 1b/2 study.
  - **Patient Population:** Patients with treatment-naïve or relapsed/refractory (R/R) Acute Myeloid Leukemia (AML), Mixed Phenotype Acute Leukemia (MPAL), or high-risk Myelodysplastic Syndromes (HR-MDS)/Chronic Myelomonocytic Leukemia (CMML), including prior Venetoclax-exposed patients.
  - **Dosing Regimen:** Lisoftoclax was administered in combination with the hypomethylating agent azacitidine.

- **Endpoints:** The study evaluated the safety and efficacy of the combination. Efficacy was measured by overall response rate (ORR), which includes complete response (CR), CR with incomplete hematologic recovery (CRi), partial response (PR), and morphologic leukemia-free state (MLFS).

## Visualizing the Apoptosis Pathways

The following diagram illustrates the distinct mechanisms by which **Alrizomadlin** and BCL-2 inhibitors like Venetoclax/Lisaftoclax target the apoptosis pathway.



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## Key Differentiating Factors for R&D

For researchers and drug development professionals, the critical distinctions are:

- **Fundamental Target & Indication Focus: Alrizomadlin** and Venetoclax/Lisaftoclax act on completely different nodes of the apoptosis pathway. This underpins their development in different cancer types: **Alrizomadlin is primarily being investigated in advanced solid tumors** with wild-type TP53 and/or MDM2 amplification [1] [2], while **BCL-2 inhibitors are a established modality in hematologic malignancies** [3] [4].
- **Potential for Combination:** The distinct mechanisms suggest a strong potential for combination therapy. Preclinical evidence indicates that combining apoptosis-targeting agents (like MDM2 and BCL-2 inhibitors) can yield enhanced activity, which is a key area of combinatorial screening in oncology R&D [5].
- **Addressing Resistance:** Early data for lisaftoclax (a novel BCL-2 inhibitor) shows promising activity in patients with diseases refractory to venetoclax, suggesting that next-generation inhibitors within the same class may overcome resistance mechanisms [3] [4].

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